

# An In-depth Technical Guide to Triisostearin: Chemical Structure, Properties, and Applications

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## Compound of Interest

Compound Name: *Triisostearin*

Cat. No.: *B1596018*

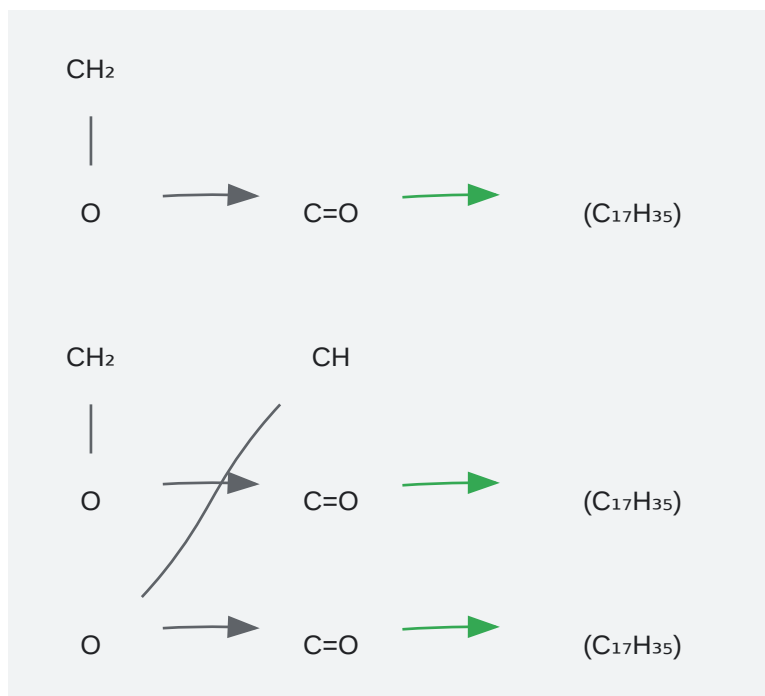
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This technical guide provides a comprehensive overview of **triisostearin**, a versatile triglyceride ester widely utilized in the cosmetic and pharmaceutical industries. The document details its chemical structure, physicochemical properties, and key applications, with a focus on data relevant to researchers, scientists, and drug development professionals.

## Chemical Structure and Identification

**Triisostearin** is the triester of glycerin and isostearic acid. Its chemical structure consists of a glycerol backbone esterified with three isostearic acid molecules.<sup>[1]</sup> Isostearic acid is a branched-chain saturated fatty acid, which imparts unique properties to the resulting triglyceride.

The IUPAC name for **triisostearin** is 2,3-bis(16-methylheptadecanoyloxy)propyl 16-methylheptadecanoylpropanoate.<sup>[2]</sup> It is also known by other synonyms such as glyceryl triisostearate and 1,2,3-propanetriyl triisooctadecanoate.<sup>[2]</sup>



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Caption: Chemical structure of **Triisostearin**.

## Physicochemical Properties

**Triisostearin** is a highly polar, odorless, and viscous oil or waxy solid.[3][4][5] It is known for its stability against oxidation.[5] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: Chemical Identification of **Triisostearin**

Identifier	Value
Chemical Formula	C <sub>57</sub> H <sub>110</sub> O <sub>6</sub> <a href="#">[2]</a>
Molecular Weight	891.5 g/mol <a href="#">[6]</a> <a href="#">[2]</a>
IUPAC Name	2,3-bis(16-methylheptadecanoyloxy)propyl 16-methylheptadecanoate <a href="#">[2]</a>
CAS Number	26942-95-0 <a href="#">[6]</a> <a href="#">[2]</a>
SMILES	<chem>CC(C)CCCCCCCCCCCCCCCC(=O)OCC(COC(=O)CCCCCCCCCCCCCCCC(C)C)OC(=O)CCCCCCCCCCCCCCCC(C)C</chem> <a href="#">[2]</a>

Table 2: Physical Properties of **Triisostearin**

Property	Value
Physical State	Waxy solid or colorless to yellowish liquid <a href="#">[6]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	57-62 °C <a href="#">[3]</a>
Boiling Point	806-807 °C <a href="#">[3]</a>
Solubility	Insoluble in water; Soluble in oils, lipids, and organic solvents (e.g., esters, hydrocarbons); Insoluble in ethanol <a href="#">[4]</a> <a href="#">[7]</a>
Refractive Index	≥ 1.460 at 20 °C <a href="#">[8]</a>
Viscosity	High <a href="#">[3]</a>

## Experimental Protocols

### Synthesis of Triisostearin

The primary method for synthesizing **triisostearin** is through the esterification of glycerin with isostearic acid.[\[6\]](#)[\[3\]](#) While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be described as follows:

Objective: To synthesize **triisostearin** via the direct esterification of glycerin and isostearic acid.

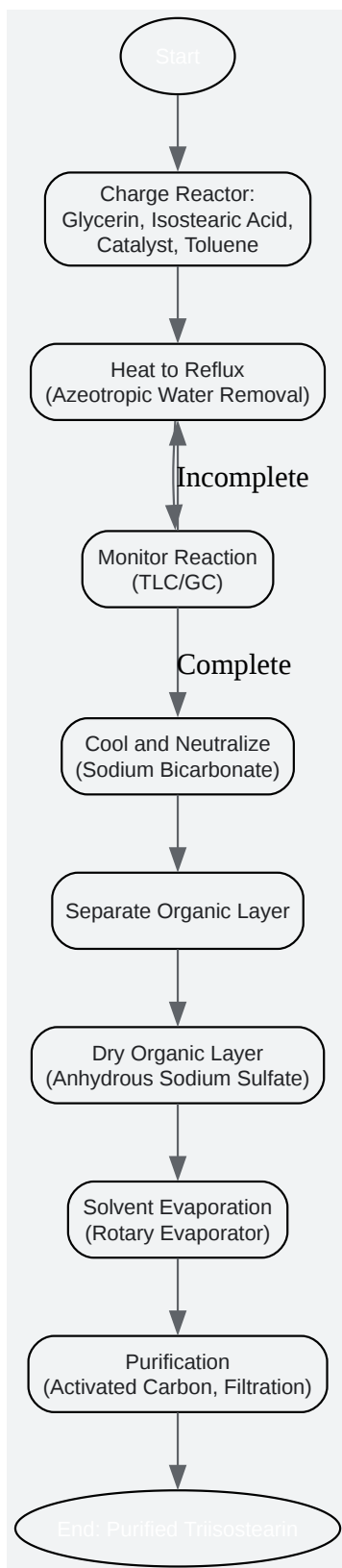
Materials:

- Glycerin (1 equivalent)
- Isostearic acid (3 equivalents)
- Acid catalyst (e.g., p-toluenesulfonic acid)
- Toluene (as a solvent for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Activated carbon (for decolorization)
- Filtration apparatus
- Rotary evaporator

Procedure:

- A reaction flask is charged with glycerin, isostearic acid, and a catalytic amount of p-toluenesulfonic acid in toluene.
- The mixture is heated to reflux, and the water formed during the reaction is removed azeotropically using a Dean-Stark apparatus.
- The reaction progress is monitored by measuring the amount of water collected or by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC) to track the disappearance of reactants.
- Upon completion, the reaction mixture is cooled and neutralized with a saturated sodium bicarbonate solution.

- The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure using a rotary evaporator.
- The crude product can be further purified by treatment with activated carbon to remove colored impurities, followed by filtration.



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Caption: General workflow for the synthesis of **Triisosteatin**.

# Characterization of Triisostearin in a Cosmetic Formulation

Objective: To determine the viscosity and skin hydration potential of a cream formulation containing **triisostearin**.

## 1. Viscosity Measurement

Principle: Rotational viscometry is used to measure the internal friction of the cream, providing an indication of its thickness and flow characteristics.

Apparatus:

- Rotational viscometer with appropriate spindle geometry (e.g., cone-plate or parallel-plate)
- Temperature-controlled sample holder

Procedure:

- The cream sample is allowed to equilibrate to a controlled temperature (e.g., 25 °C).
- A defined amount of the sample is placed onto the lower plate of the viscometer.
- The spindle is lowered to the correct gap setting.
- The viscosity is measured over a range of shear rates to characterize the flow behavior of the cream (e.g., shear-thinning).
- Data is recorded as viscosity (in mPa·s or cP) versus shear rate (in s<sup>-1</sup>).

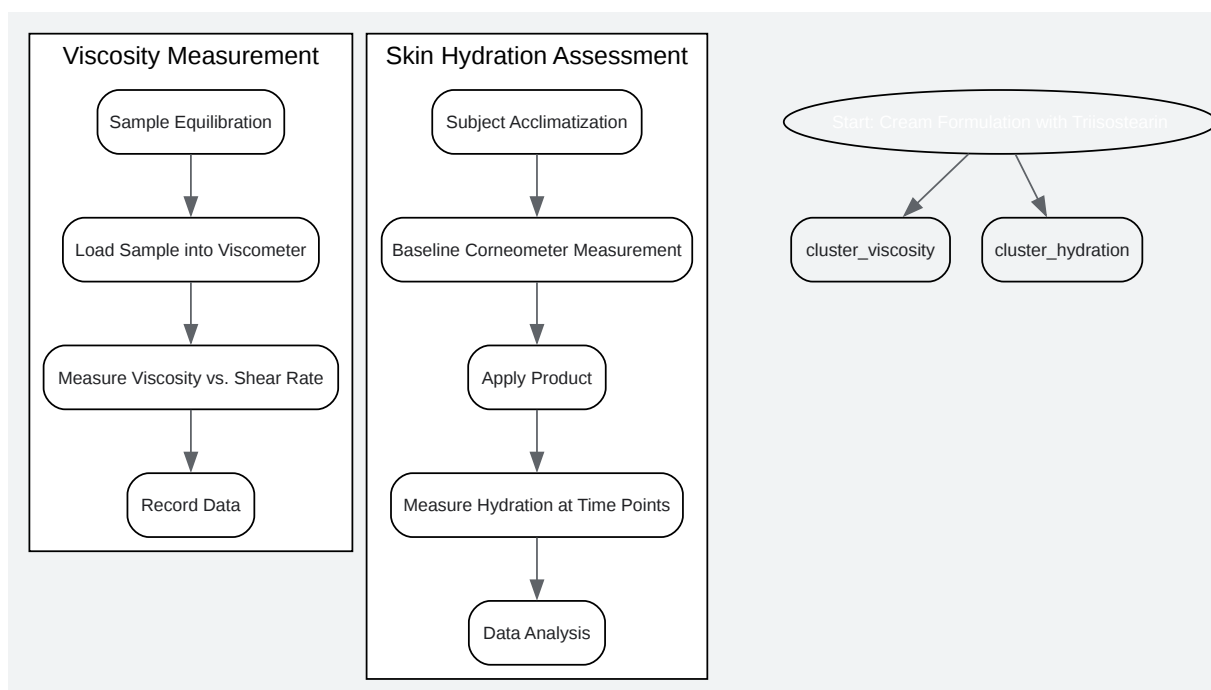
## 2. Skin Hydration Assessment (In-vivo)

Principle: A Corneometer® measures the capacitance of the skin, which is directly related to its hydration level. An increase in capacitance indicates an increase in skin moisture.

Protocol Outline:

- Subject Recruitment: A panel of subjects with self-perceived dry skin is recruited.

- **Acclimatization:** Subjects are acclimatized in a temperature and humidity-controlled room for at least 30 minutes before measurements.
- **Baseline Measurement:** Baseline skin hydration is measured on designated areas of the forearm using the Corneometer®.
- **Product Application:** A standardized amount of the cream containing **triisostearin** is applied to a defined test area. An adjacent area is left untreated as a control.
- **Post-application Measurements:** Skin hydration is measured at specified time points (e.g., 1, 2, 4, and 8 hours) after product application on both the treated and control sites.
- **Data Analysis:** The change in skin hydration from baseline is calculated for both the treated and control areas. Statistical analysis is performed to determine the significance of the moisturizing effect.





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Caption: Experimental workflow for characterizing a cosmetic formulation.

## Applications in Research and Development

**Triisostearin**'s primary functions in cosmetic and pharmaceutical formulations include:

- **Emollient and Skin-Conditioning Agent:** It forms an occlusive layer on the skin, reducing transepidermal water loss and helping to maintain skin hydration. Its branched-chain structure provides a non-greasy, smooth feel.
- **Viscosity-Controlling Agent:** It increases the thickness of oil-based formulations, contributing to the desired texture and stability of creams, lotions, and ointments.[9]
- **Dispersing Agent:** Due to its high viscosity and polarity, it is an effective dispersing agent for pigments in color cosmetics.[5]

## Safety and Toxicology

**Triisostearin** is generally considered a safe ingredient for use in cosmetic products.[3]

- **Dermal Irritation and Sensitization:** Dermal application in animal studies was not associated with significant irritation.[1] Repeated-insult patch tests in humans have shown no evidence of sensitization.[1]
- **Oral Toxicity:** Studies on related glyceryl triesters indicate little to no acute, subchronic, or chronic oral toxicity.[1]
- **Comedogenicity:** It has a low comedogenic rating, suggesting it is unlikely to clog pores.[9]

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